

Application Note: Labeling of Amino-Modified Oligonucleotides with DY-680-NHS Ester

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Compound of Interest

Compound Name: DY-680-NHS ester

Cat. No.: B15553301

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Audience: Researchers, scientists, and drug development professionals.

Introduction

DY-680 is a hydrophilic, near-infrared (NIR) fluorescent dye commonly used for labeling biomolecules.^{[1][2]} Its N-hydroxysuccinimide (NHS) ester derivative, **DY-680-NHS ester**, is an amine-reactive reagent that allows for the covalent attachment of the dye to primary aliphatic amines.^{[3][4]} This chemistry is highly effective for labeling amino-modified oligonucleotides, which are essential tools in various molecular biology applications, including fluorescence in situ hybridization (FISH), microarrays, real-time PCR, and in vivo imaging.^{[1][5]}

This document provides a detailed protocol for the conjugation of **DY-680-NHS ester** to amino-modified oligonucleotides, including reagent preparation, the labeling reaction, purification of the conjugate, and quality control.

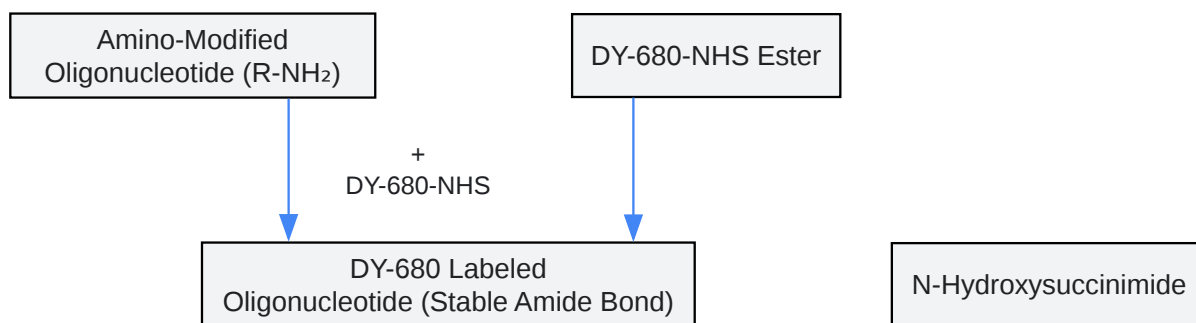
Properties of DY-680 Dye

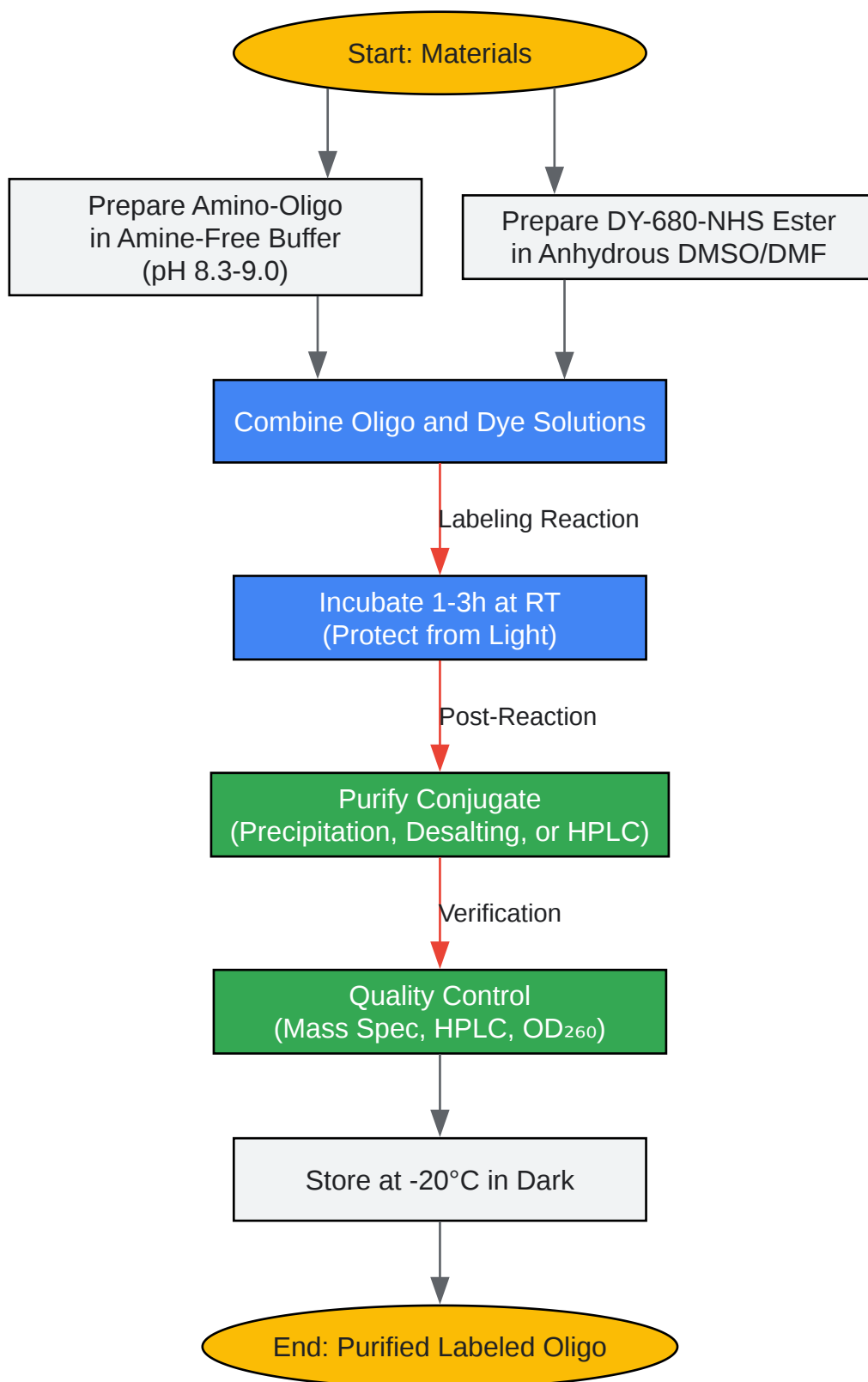
The spectral properties of DY-680 make it suitable for applications requiring low background fluorescence, as autofluorescence from biological samples is minimal in the near-IR region.^[4]

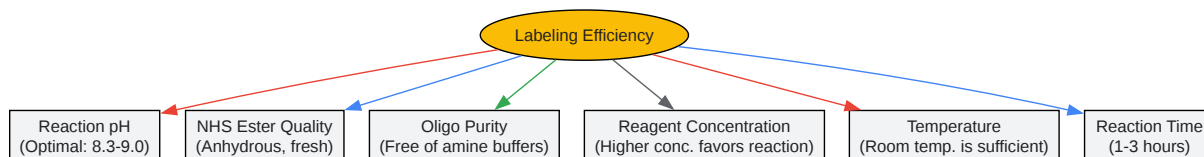
| Property | Value | Reference |
|---------------------------------------|---|-----------|
| Excitation Maximum (λ_{ex}) | 690 nm | [1][2] |
| Emission Maximum (λ_{em}) | 709 nm | [1][2] |
| Molar Extinction Coefficient | $\sim 140,000 \text{ M}^{-1}\text{cm}^{-1}$ | [6] |
| Optimal Laser Line | 633 nm | [4] |
| Reactive Group | N-Hydroxysuccinimide (NHS) Ester | [3][4] |
| Reactivity | Primary Amines | [3][7] |

Principle of the Reaction

The labeling process is based on the reaction between the NHS ester of the DY-680 dye and a primary aliphatic amine on the modified oligonucleotide. The amine acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable, covalent amide bond and the release of the N-hydroxysuccinimide leaving group.[3] The reaction is highly selective for primary amines and is most efficient at a pH between 8.0 and 9.0.[8][9]







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